

Proper Disposal Procedures for 2-Butoxy-3-chloro-5-nitropyridine

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Compound of Interest

Compound Name: 2-Butoxy-3-chloro-5-nitropyridine

Cat. No.: B8028144

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Executive Summary & Core Directive

2-Butoxy-3-chloro-5-nitropyridine (CAS: 1881322-04-8) is a halogenated, nitro-substituted heterocyclic intermediate used primarily in the synthesis of kinase inhibitors and other bioactive molecules.^{[1][2][3]} Due to the presence of both a nitro group (potential energetic instability) and a chlorine atom (halogenated waste requirements), this compound requires a strictly segregated disposal workflow.

Core Directive: Do NOT dispose of this compound in general organic waste or aqueous drains.^{[1][4][5]} It must be classified as Halogenated Organic Waste and disposed of via high-temperature incineration with flue gas scrubbing to manage nitrogen oxides (

) and hydrogen chloride (

) byproducts.^[1]

Chemical Identification & Hazard Assessment

Accurate identification is the first line of defense in chemical safety. This compound combines lipophilic (butoxy), reactive (chloro), and potentially energetic (nitro) moieties.

Property	Data
Chemical Name	2-Butoxy-3-chloro-5-nitropyridine
CAS Number	1881322-04-8
Molecular Formula	
Molecular Weight	230.65 g/mol
Physical State	Solid (crystalline) or viscous oil (purity dependent)
Waste Code (RCRA)	Not explicitly P/U-listed; classify as D001 (Ignitable) or D003 (Reactive) depending on formulation; Default: Halogenated Organic

Hazard Profile (GHS Classification)

Based on structural analogs (e.g., 2-Chloro-5-nitropyridine) and functional group analysis:

- Signal Word:WARNING
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]
- Combustion Hazards: Thermal decomposition releases toxic fumes including
,
,
, and
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Pre-Disposal Handling & Segregation[7]

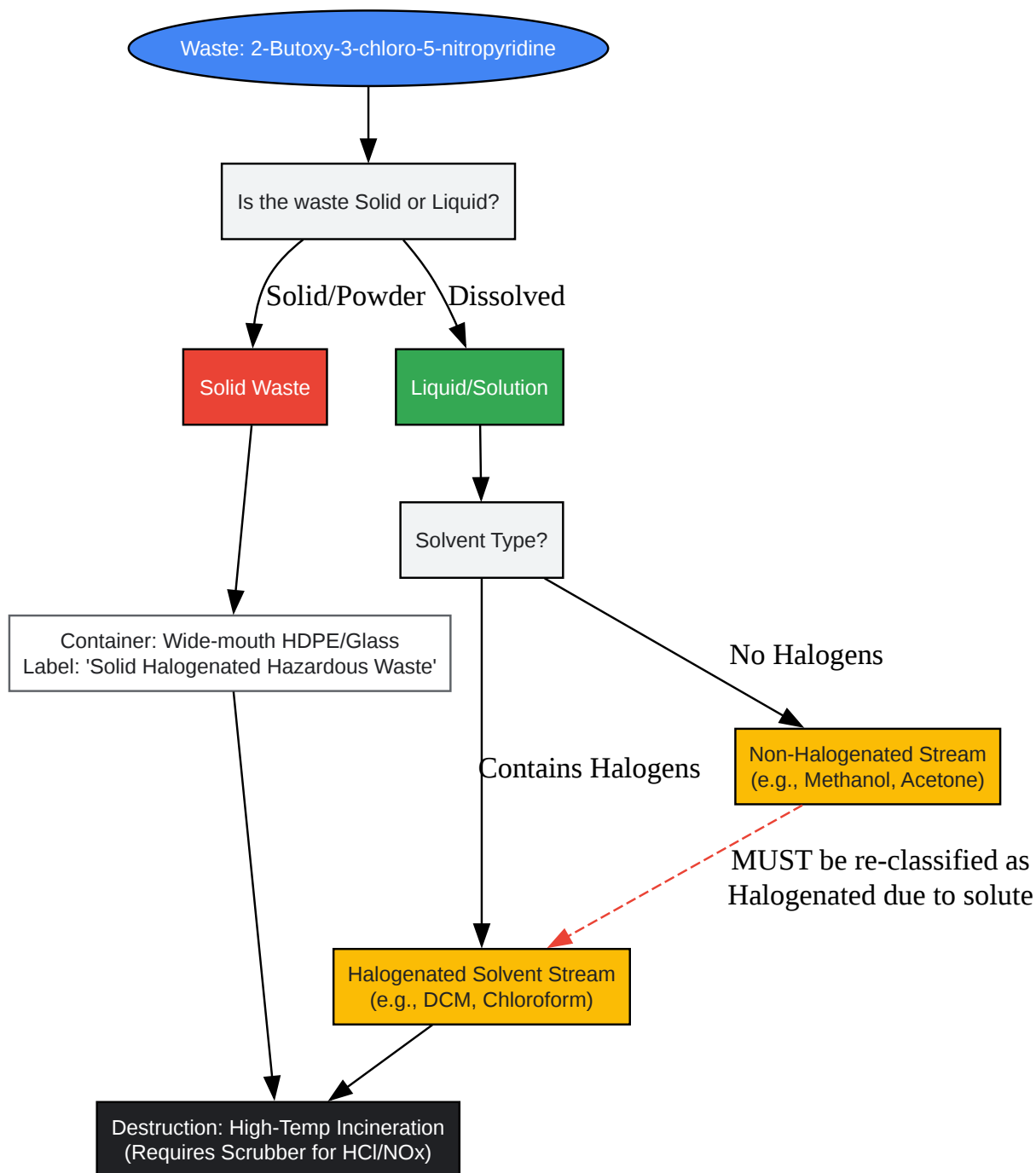
The primary risk during pre-disposal storage is the accidental formation of unstable mixtures. The nitro group on the pyridine ring renders the molecule susceptible to energetic decomposition if mixed with strong reducing agents or bases.

Compatibility Matrix

Chemical Class	Compatibility Status	Operational Action
Strong Oxidizers	INCOMPATIBLE	Store separately.[1] Risk of accelerated combustion.[1]
Strong Bases	INCOMPATIBLE	Avoid contact.[1] Hydrolysis of the chloro/butoxy groups can be exothermic.
Reducing Agents	INCOMPATIBLE	CRITICAL: Do not mix. Risk of reducing nitro group to unstable intermediates (hydroxylamines).
Halogenated Solvents	COMPATIBLE	Safe to co-mingle in "Halogenated Waste" streams (e.g., DCM, Chloroform).
Non-Halogenated Solvents	CONDITIONAL	Compatible, but mixing renders the entire volume "Halogenated," increasing disposal costs.

Waste Segregation Logic

The following diagram illustrates the decision-making process for segregating this specific compound.



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Figure 1: Waste segregation workflow ensuring compliance with halogenated waste protocols.

Detailed Disposal Procedures

Protocol A: Solid Waste Disposal (Preferred)

Use this protocol for pure compound, expired shelf-stock, or spill cleanup residues.^[1]

- Container Selection: Use a dedicated wide-mouth High-Density Polyethylene (HDPE) or amber glass container.^[1] Avoid metal containers due to potential corrosion from trace hydrolysis (formation).
- Labeling: Affix a hazardous waste tag immediately.^[1]
 - Constituents: **"2-Butoxy-3-chloro-5-nitropyridine (100%)"**^[1]
 - Hazard Checkboxes: Toxic, Irritant.^[1]
 - Special Note: Write "Contains Halogens" and "Nitro-aromatic" clearly on the tag.^[1]
- Storage: Store in a Satellite Accumulation Area (SAA) inside secondary containment. Keep away from heat sources.
- Disposal Handoff: Transfer to EHS for Incineration.

Protocol B: Liquid Waste Disposal

Use this protocol for reaction mixtures or mother liquors.^[1]

- Classification: Regardless of the solvent used (even if it is Ethanol or Ethyl Acetate), the presence of the chloro substituent mandates that the entire solution be classified as Halogenated Waste.
- Segregation: Pour into the "Halogenated Organic Solvents" carboy (typically the "Red Can" or designated safety can).
- Concentration Limits: If the concentration of the nitro-pyridine exceeds 5% w/v, do not commingle with bulk general solvents. Segregate into a smaller, separate bottle to prevent potential reactivity issues in the bulk drum.

- Rinsing: Triple-rinse empty reaction vessels with a compatible solvent (e.g., Acetone) and add the rinsate to the Halogenated waste container.

Protocol C: Empty Container Management[1]

- Triple Rinse: Rinse the original container three times with a small volume of organic solvent.
[1]
- Defacing: Deface or remove the original manufacturer label.[1]
- Disposal:
 - Glass: Place in the "Broken/Defaced Glass" box.[1]
 - Plastic: Place in regular trash only if triple-rinsed and dried; otherwise, treat as solid hazardous waste.[1]

Emergency Response: Spills

In the event of a spill outside of a fume hood:

- Evacuate & Ventilate: Clear the immediate area.[1][6] The dust/vapors are respiratory irritants.[1]
- PPE: Don nitrile gloves (double-gloved recommended), safety goggles, and a lab coat.[1] If powder is aerosolized, use an N95 or P100 respirator.[1]
- Containment:
 - Solids: Cover with wet paper towels to prevent dust generation, then scoop into a waste container.[1]
 - Liquids: Absorb with vermiculite or sand.[1] Do not use sawdust (combustible organic material + nitro compound = fire risk).
- Decontamination: Wipe the surface with a mild soap solution, followed by water.[1] Dispose of all cleanup materials as Solid Halogenated Hazardous Waste.

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